

Thermochemical Properties of 2-Hydroxybenzonitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxybenzonitrile

Cat. No.: B7725056

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for **2-hydroxybenzonitrile** (also known as 2-cyanophenol or salicylonitrile). The information presented herein is compiled from experimental and computational studies, offering valuable insights for professionals in research, chemical synthesis, and pharmaceutical development. This document focuses on the core thermochemical properties, detailing the methodologies used for their determination and presenting the data in a clear, accessible format.

Core Thermochemical Data

The thermochemical data for **2-hydroxybenzonitrile** is crucial for understanding its stability, reactivity, and behavior in various chemical processes. The following tables summarize the key quantitative data obtained from experimental measurements and computational models.

Table 1: Experimentally Determined Molar Enthalpy of Formation

Thermochemical Parameter	Value (kJ·mol ⁻¹)	Method	Reference
Standard Molar Enthalpy of Formation in the Gaseous Phase ($\Delta_f H^\circ_{\text{gas}}$)	32.8 ± 2.1	Derived from Static Bomb Combustion Calorimetry and Calvet Microcalorimetry	[1]

Table 2: Computationally Predicted Thermochemical Properties

Thermochemical Parameter	Value (kJ·mol ⁻¹)	Method	Reference
Enthalpy of Formation in the Gaseous Phase ($\Delta_f H^\circ_{\text{gas}}$)	36.29	Joback Method	[2]
Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	99.03	Joback Method	[2]

Note: The Joback method is a group contribution method for the prediction of thermochemical properties. While useful for estimation, experimentally determined values are generally preferred for higher accuracy.

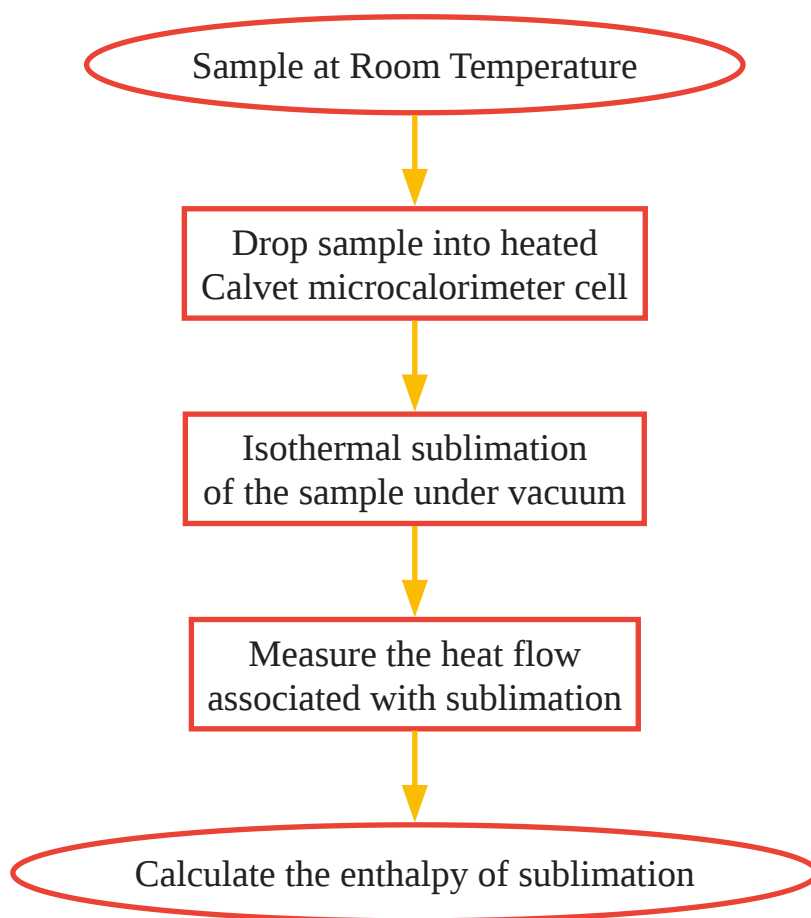
Experimental Protocols

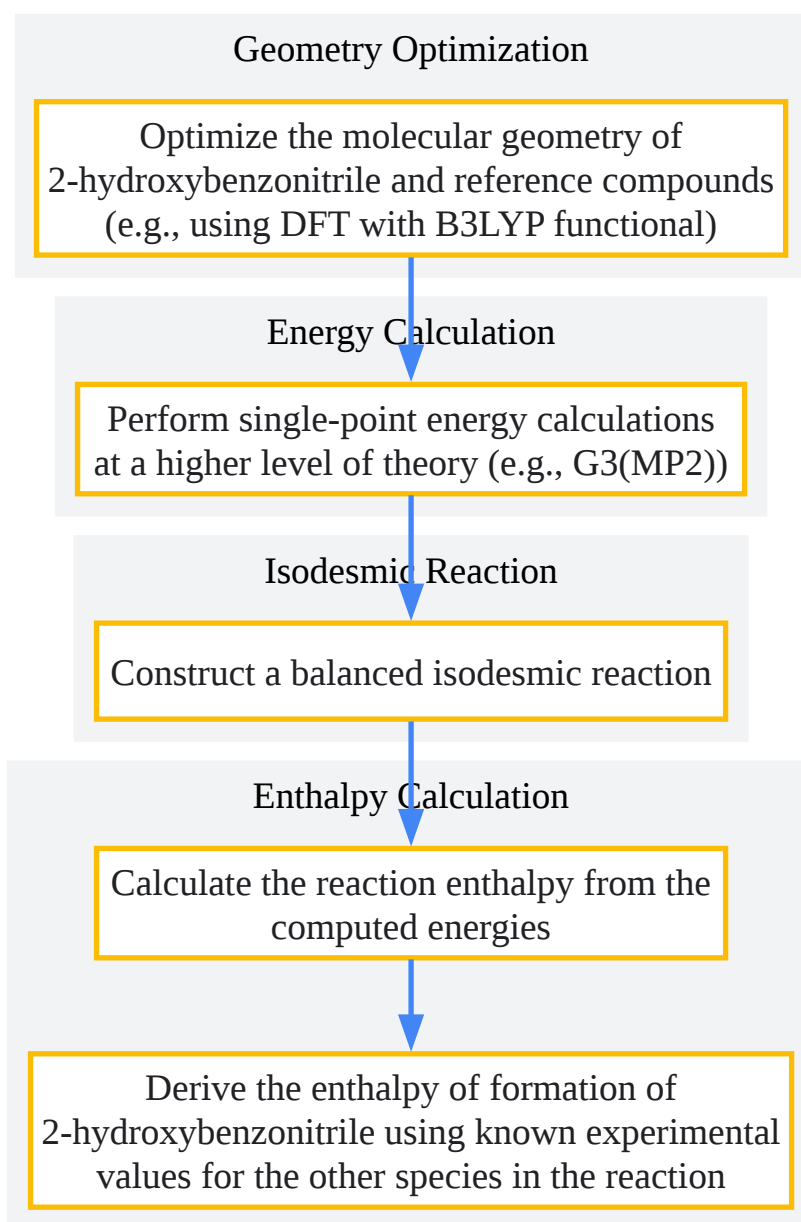
The determination of the thermochemical data presented above relies on precise and well-established experimental techniques. The following sections detail the methodologies employed in the key experiments.

Static Bomb Combustion Calorimetry

The standard molar enthalpy of combustion of **2-hydroxybenzonitrile** was determined using static bomb combustion calorimetry. This technique measures the heat released when a substance is completely burned in a constant-volume container filled with oxygen under pressure.

Experimental Workflow:





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Molecular Energetics Group [molenergetics.fc.ul.pt]
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